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Lisaftoclax in DMSO: A Technical Guide for Researchers

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This technical support guide provides detailed information on the solubility and stability of **Lisaftoclax** when dissolved in Dimethyl Sulfoxide (DMSO). It is intended for researchers, scientists, and drug development professionals to ensure accurate and reproducible experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing Lisaftoclax stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **Lisaftoclax**.[1] It is a potent solvent capable of dissolving **Lisaftoclax** at high concentrations. For optimal results, it is critical to use anhydrous, high-purity DMSO, as the presence of water can significantly decrease the compound's solubility.[1]

Q2: What is the solubility of **Lisaftoclax** in DMSO?

A2: The solubility of **Lisaftoclax** in DMSO can vary depending on the preparation method. With the assistance of ultrasonication, a solubility of up to 100 mg/mL can be achieved.[2] Alternatively, gentle warming can facilitate a solubility of 0.5 mg/mL.[1]

Q3: How should **Lisaftoclax** powder and DMSO stock solutions be stored?

A3: Proper storage is crucial to maintain the integrity of **Lisaftoclax**. The powdered form is stable for up to three years when stored at -20°C. Once dissolved in DMSO, the stock solution



should be stored at -80°C for long-term stability (up to 6 months) or at -20°C for shorter periods (up to 1 month). It is highly recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the compound.[3][4]

Q4: I am having trouble dissolving Lisaftoclax in DMSO. What can I do?

A4: If you encounter difficulties dissolving **Lisaftoclax** in DMSO, please refer to the troubleshooting guide below. Common solutions include using fresh, anhydrous DMSO, applying gentle heat, or using sonication to aid dissolution.[1]

Q5: My **Lisaftoclax** solution precipitates after dilution in an aqueous buffer. How can I prevent this?

A5: Precipitation upon dilution into aqueous buffers is a common issue with hydrophobic compounds like **Lisaftoclax**.[1] Please consult the troubleshooting section for strategies to mitigate this, such as adjusting the final concentration and the percentage of DMSO.

Data Summary

Lisaftoclax Solubility in DMSO

Parameter	Value	Conditions	Citations
Maximum Solubility	100 mg/mL	With ultrasonication	[2]
Alternative Solubility	0.5 mg/mL	With gentle warming	[1]

Recommended Storage Conditions

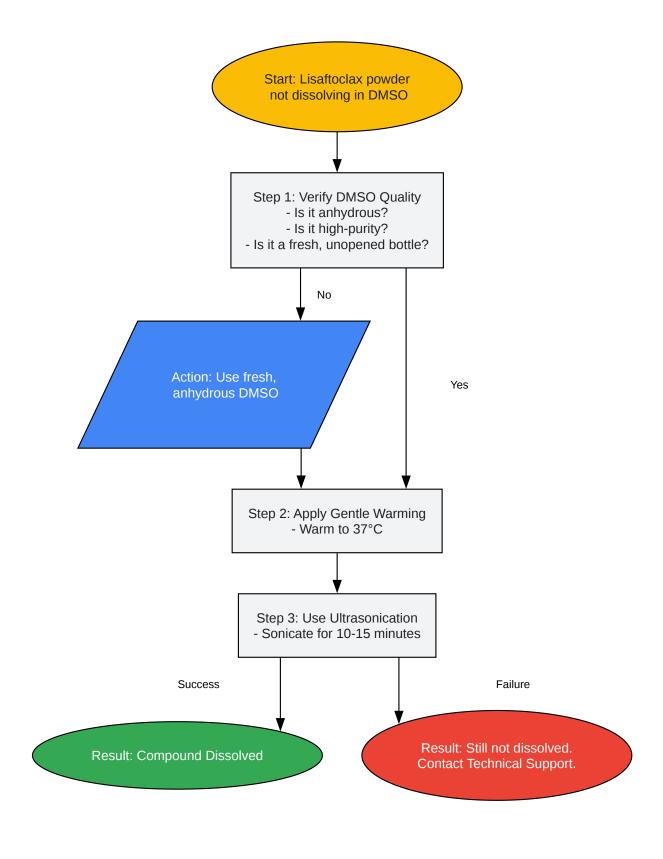
Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	
In DMSO	-80°C	6 months	
In DMSO	-20°C	1 month	



Troubleshooting Guides Issue: Difficulty Dissolving Lisaftoclax in DMSO

This guide provides a systematic approach to troubleshoot solubility issues.





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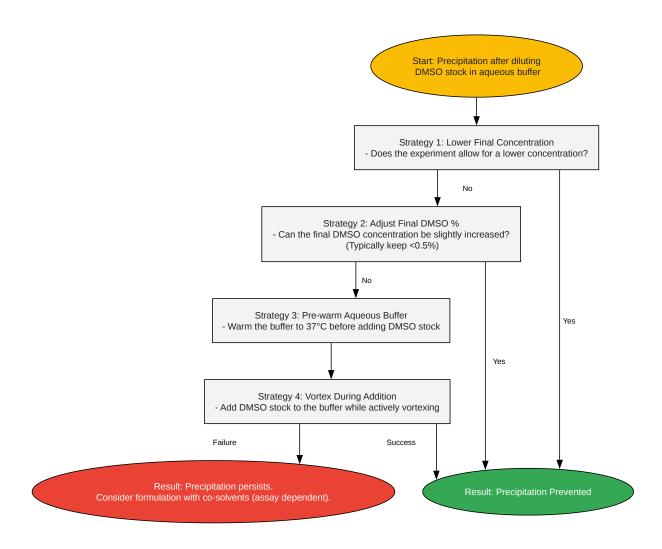
Caption: Troubleshooting workflow for dissolving Lisaftoclax in DMSO.



Issue: Precipitation Upon Dilution in Aqueous Buffer

This decision tree helps to address the common issue of compound precipitation when diluting a DMSO stock solution into an aqueous medium.





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Caption: Decision tree for preventing precipitation upon aqueous dilution.



Experimental Protocols

Protocol 1: Preparation of a Lisaftoclax Stock Solution in DMSO

- Preparation: Bring the **Lisaftoclax** vial and anhydrous DMSO to room temperature.
- Weighing: Accurately weigh the desired amount of Lisaftoclax powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the powder.
- Dissolution:
 - Vortex the solution for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the tube in a water bath for 10-15 minutes.
 [1]
 - If necessary, gently warm the solution to 37°C and vortex again.[1]
- Inspection: Visually confirm that all solid material has dissolved and the solution is clear.
- Storage: Aliquot the stock solution into single-use tubes and store at -20°C for short-term or -80°C for long-term storage.

Protocol 2: Dilution of DMSO Stock Solution into Aqueous Buffer

- Buffer Preparation: Prepare the desired aqueous buffer (e.g., PBS, cell culture media). For best results, pre-warm the buffer to 37°C.[1]
- Dilution Calculation: Calculate the volume of DMSO stock solution needed to achieve the
 desired final concentration. Ensure the final DMSO concentration in the aqueous solution is
 kept to a minimum, typically below 0.5%, to avoid solvent-induced toxicity in cellular assays.
 [3]



- Mixing: While vortexing the pre-warmed aqueous buffer, slowly add the calculated volume of the Lisaftoclax DMSO stock solution.[1] This rapid mixing helps to prevent localized high concentrations that can lead to precipitation.
- Final Inspection: Visually inspect the final solution for any signs of precipitation. If the solution is not clear, consider the troubleshooting steps outlined above.
- Vehicle Control: Always prepare a vehicle control with the same final concentration of DMSO in your experiments for accurate comparison.[1]

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